

Ethyl 4-methylhexanoate: A Technical Guide to its Application in Food Science

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Compound of Interest

Compound Name: Ethyl 4-methylhexanoate

CAS No.: 1561-10-0

Cat. No.: B074837

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Abstract

Ethyl 4-methylhexanoate is a volatile ester that contributes significantly to the desirable fruity and sweet aroma profiles of numerous foods and beverages. Its characteristic notes of apple, pineapple, and other tropical fruits make it a valuable compound for the flavor and fragrance industry. This technical guide provides an in-depth exploration of the potential applications of **ethyl 4-methylhexanoate** in food science. It covers its chemical and sensory properties, natural occurrence, and practical applications in various food systems. Furthermore, this guide details methodologies for its incorporation and analysis, discusses its stability and synergistic interactions with other flavor compounds, and reviews its regulatory status and safety. This document is intended for researchers, food scientists, and product development professionals seeking to leverage the unique organoleptic properties of **ethyl 4-methylhexanoate**.

Introduction to Ethyl 4-methylhexanoate

Ethyl 4-methylhexanoate, also known by its IUPAC name **ethyl 4-methylhexanoate**, is an organic ester with the chemical formula $C_9H_{18}O_2$.^{[1][2]} It is a branched-chain fatty acid ester that is recognized for its potent and pleasant fruity aroma.

Table 1: Physicochemical Properties of **Ethyl 4-methylhexanoate**

Property	Value	Reference
Chemical Name	Ethyl 4-methylhexanoate	[1]
CAS Number	1561-10-0	[1]
Molecular Formula	C9H18O2	[1][3]
Molecular Weight	158.24 g/mol	[1][3]
Appearance	Colorless liquid	[4]
Boiling Point	180 °C at 760 mmHg	[1][3]
Flash Point	59.4 °C	[1]
Density	0.874 g/cm ³	[1]
Solubility	Insoluble in water; soluble in ethanol and other organic solvents.	[4]

Natural Occurrence

Ethyl 4-methylhexanoate is a naturally occurring compound found in a variety of fruits and fermented beverages. Its presence is a key contributor to the characteristic aroma of these products. For instance, it has been identified as a volatile component in durian, particularly the 'Monthong' and 'Kanyao' cultivars, where it contributes to the fruity notes.[5] It is also found in wines, where it can be formed during fermentation and aging processes, contributing to the overall fruity bouquet of the final product.[3][6] The biogenesis of such esters in fruits is often linked to the metabolism of fatty acids and amino acids during ripening.[7][8]

Sensory Profile and Organoleptic Properties

The primary value of **ethyl 4-methylhexanoate** in the food industry lies in its distinct sensory profile. It is characterized by a powerful and pleasant fruity aroma.

- **Odor:** The aroma is most frequently described as fruity, with specific notes of apple, pineapple, and a general "red fruit" character.[9] Some sources also describe it as having a

mild, sweet, and slightly waxy aroma.

- **Flavor:** In terms of flavor, it imparts a sweet, fruity taste that enhances the overall perception of fruitiness in a food product.

The perception of **ethyl 4-methylhexanoate** is concentration-dependent. At optimal levels, it provides a pleasant fruity note; however, at excessive concentrations, it can become overpowering and lead to an unbalanced flavor profile.^[9] The sensory threshold of a flavor compound, the concentration at which it can be detected by the human senses, is a critical parameter in its application. While specific threshold data for **ethyl 4-methylhexanoate** in various food matrices is not widely published, it is known to be a potent aroma compound.

Potential Applications in Food Systems

The versatile and pleasant fruity aroma of **ethyl 4-methylhexanoate** makes it suitable for a wide range of food and beverage applications. It can be used to enhance existing fruit flavors, create new flavor profiles, or mask undesirable off-notes.

Beverages

In the beverage industry, **ethyl 4-methylhexanoate** can be used to:

- **Enhance Fruit Juices:** Boost the authentic fruity character of apple, pineapple, and mixed fruit juices.
- **Carbonated Soft Drinks:** Impart a refreshing fruity note to sodas and other carbonated beverages.
- **Alcoholic Beverages:** In brewing and winemaking, while it can be a natural fermentation byproduct, controlled addition can be used to standardize and enhance the fruity ester profile of beers and wines.^[9]

Confectionery

The sweet and fruity characteristics of **ethyl 4-methylhexanoate** are well-suited for confectionery products:

- Hard and Soft Candies: To create or boost fruit flavors like apple, cherry, and tropical fruits. [\[10\]](#)
- Chewing Gum: To provide a long-lasting fruity taste.
- Chocolates and Fillings: To add a nuanced fruity note to chocolate fillings and creams.

Dairy Products

In dairy applications, it can be used in:

- Yogurts and Ice Creams: To enhance the fruit preparations mixed into yogurts and to flavor ice creams and sorbets. [\[4\]](#)
- Flavored Milk: To create appealing fruit-flavored milk drinks for children and adults.

Baked Goods

Ethyl 4-methylhexanoate can be incorporated into:

- Fillings for Pastries and Cakes: To provide a baked-stable fruit flavor in fillings, icings, and glazes. [\[10\]](#)
- Breakfast Cereals: To add a fruity aroma to breakfast cereals and cereal bars.

Synergistic and Antagonistic Effects

The final flavor profile of a food product is rarely the result of a single compound. Flavor is a complex interplay of numerous volatile and non-volatile molecules. **Ethyl 4-methylhexanoate** can exhibit synergistic and antagonistic effects when combined with other flavor compounds.

- Synergistic Effects: When used in combination with other esters, such as ethyl acetate, ethyl butyrate, and hexyl acetate, it can contribute to a more complex and well-rounded fruit flavor. For example, the combination of different esters is crucial for creating the characteristic aroma of many fruits. [\[7\]](#) Research on wine aroma has highlighted the importance of interactions between different esters in defining the final sensory profile. [\[11\]](#)

- **Masking and Antagonistic Effects:** In some instances, flavor compounds can mask or suppress the perception of others. The fruity notes of esters like **ethyl 4-methylhexanoate** could potentially be suppressed by the presence of overpowering aromas. Conversely, its pleasant fruity character might be used to mask slight off-notes from other ingredients in a food formulation. The interaction between fruity esters and other compounds, such as those responsible for "Brett" character in wine, is a complex area of sensory science.[\[12\]](#)

Methodologies for Incorporation and Analysis

Experimental Protocol: Incorporation into a Beverage Matrix

This protocol outlines a general procedure for incorporating **ethyl 4-methylhexanoate** into a model beverage system for sensory evaluation.

Objective: To evaluate the sensory impact of **ethyl 4-methylhexanoate** at different concentrations in a sweetened, acidified aqueous solution.

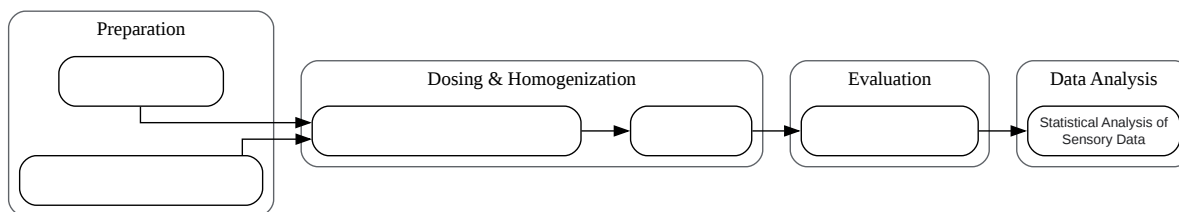
Materials:

- **Ethyl 4-methylhexanoate** (food grade)
- Ethanol (food grade, as a solvent)
- Sucrose
- Citric acid
- Deionized water
- Volumetric flasks, pipettes, and beakers
- Analytical balance

Procedure:

- **Preparation of Stock Solution:**

- Accurately weigh 100 mg of **ethyl 4-methylhexanoate**.
- Dissolve it in 100 mL of food-grade ethanol to create a 1000 ppm stock solution. The use of a solvent is necessary due to the low solubility of the ester in water.[\[4\]](#)
- Preparation of Base Beverage:
 - Prepare a base solution containing 10% (w/v) sucrose and 0.1% (w/v) citric acid in deionized water. This will mimic a simple soft drink.
- Dosing and Sample Preparation:
 - Prepare a series of beverage samples with varying concentrations of **ethyl 4-methylhexanoate** (e.g., 0.1, 0.5, 1.0, 5.0, and 10.0 ppm) by adding calculated volumes of the stock solution to the base beverage.
 - Ensure thorough mixing.
 - Prepare a control sample containing only the base beverage and an equivalent amount of ethanol as the highest concentration sample to account for any sensory contribution from the solvent.
- Sensory Evaluation:
 - Conduct sensory analysis using a trained panel.
 - Employ descriptive analysis to characterize the aroma and flavor profile of each sample.
 - Use a rating scale to quantify the intensity of attributes such as "fruity," "apple," "pineapple," and "sweet."
 - The sensory profiles of beverages are often complex, and the interaction of various volatile compounds determines the final perception.[\[13\]](#)



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Caption: Workflow for the incorporation and sensory analysis of **ethyl 4-methylhexanoate** in a model beverage.

Analytical Workflow: Quantification using Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for the analysis of volatile compounds in food and beverages.[14]
[15]

Objective: To extract and quantify **ethyl 4-methylhexanoate** from a food matrix.

Methodology:

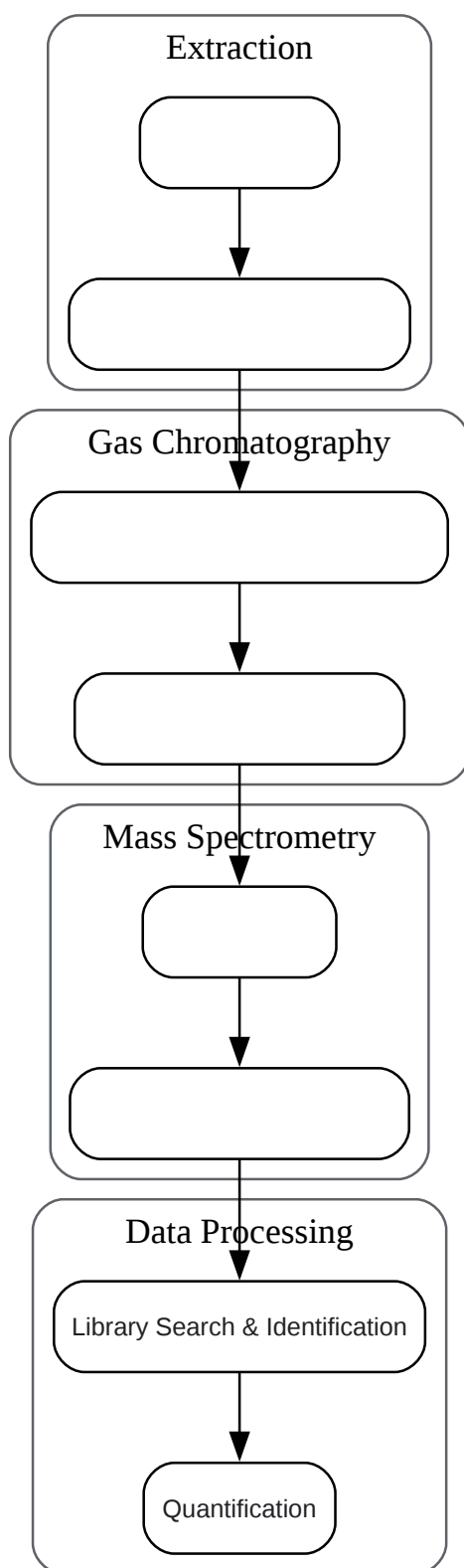
- Sample Preparation and Extraction:
 - Headspace Solid-Phase Microextraction (HS-SPME): This is a common technique for extracting volatile compounds from liquid and solid samples.
 - A known amount of the sample is placed in a sealed vial and heated to encourage the release of volatile compounds into the headspace.
 - An SPME fiber coated with a suitable stationary phase is exposed to the headspace to adsorb the analytes.
- GC-MS Analysis:

- The SPME fiber is then inserted into the heated injection port of the gas chromatograph, where the adsorbed compounds are desorbed onto the GC column.
- The compounds are separated based on their boiling points and affinity for the stationary phase of the column.
- The separated compounds then enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for identification.
- Quantification is typically achieved using an internal standard and a calibration curve.

Table 2: Typical GC-MS Parameters for Volatile Ester Analysis

Parameter	Typical Setting
GC Column	Mid-polarity column (e.g., DB-5ms, VF-1701-MS)
Injector Temperature	250 °C
Oven Program	Start at 40-50 °C, ramp up to 250 °C
Carrier Gas	Helium at a constant flow rate
MS Ion Source Temp.	230 °C
MS Transfer Line Temp.	250 °C
Ionization Mode	Electron Impact (EI) at 70 eV
Scan Range	m/z 30-350

Note: These parameters are illustrative and should be optimized for the specific instrument and application.[\[15\]](#)



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Caption: General workflow for the analysis of volatile compounds like **ethyl 4-methylhexanoate** using HS-SPME-GC-MS.

Stability and Release in Food Matrices

The stability of flavor compounds is crucial for ensuring the quality and shelf-life of food products. The stability of esters like **ethyl 4-methylhexanoate** can be influenced by several factors:

- **pH:** Esters can undergo hydrolysis under both acidic and alkaline conditions, which can lead to a loss of flavor. The rate of hydrolysis is generally higher at extreme pH values.
- **Temperature:** High temperatures during processing (e.g., pasteurization, baking) can lead to the degradation or volatilization of esters.
- **Enzymatic Activity:** The presence of esterase enzymes in some food systems can also lead to the breakdown of esters.

The release of flavor compounds from the food matrix during consumption is also a critical aspect of the sensory experience. The interaction of **ethyl 4-methylhexanoate** with other food components, such as fats, proteins, and carbohydrates, can affect its volatility and perception in the mouth.

Regulatory Status and Safety Assessment

The safety of any food ingredient is of paramount importance. **Ethyl 4-methylhexanoate** has been evaluated for its safety and is generally recognized as safe (GRAS) for its intended use as a flavoring substance by the Flavor and Extract Manufacturers Association (FEMA).^[16] The FEMA GRAS status indicates that the substance is considered safe by a panel of experts under the conditions of its intended use.^[17]

While specific toxicological studies on **ethyl 4-methylhexanoate** are not extensively detailed in the public domain, related alkyl esters have been reviewed for their safety in cosmetic applications, with findings of low acute oral and dermal toxicity.^{[18][19]} It is important for users to adhere to good manufacturing practices and use the ingredient at levels that are appropriate for the specific food application.

Future Trends and Research Directions

The demand for natural and nature-identical flavorings continues to grow. Future research on **ethyl 4-methylhexanoate** could focus on:

- **Biotechnological Production:** Exploring microbial fermentation or enzymatic synthesis as sustainable methods for its production.[\[20\]](#)
- **Encapsulation and Controlled Release:** Developing encapsulation technologies to improve its stability in food matrices and control its release during consumption.
- **Discovery of Novel Synergies:** Investigating its sensory interactions with a wider range of flavor compounds to create novel and complex flavor profiles.
- **Expanded Application in Plant-Based Foods:** As the market for plant-based alternatives grows, there is an opportunity to use flavor compounds like **ethyl 4-methylhexanoate** to improve their sensory appeal.

Conclusion

Ethyl 4-methylhexanoate is a valuable flavor compound with a wide range of potential applications in the food and beverage industry. Its characteristic fruity and sweet aroma can significantly enhance the sensory profile of numerous products. A thorough understanding of its sensory properties, stability, and interactions with other food components is essential for its effective application. With its GRAS status, **ethyl 4-methylhexanoate** is a safe and effective tool for food scientists and product developers to create appealing and high-quality food products.

References

- Burnett, C. L., et al. (2013). Amended Safety Assessment of Alkyl Ethylhexanoates as Used in Cosmetics. *International Journal of Toxicology*, 32(1_suppl), 5S-19S. [\[Link\]](#)
- Johnson, W., Jr, et al. (2013). Amended Safety Assessment of Alkyl Ethylhexanoates as Used in Cosmetics. *International Journal of Toxicology*, 32(1_suppl), 5S-19S. [\[Link\]](#)
- LookChem. (n.d.). Ethyl 4-methyl octanoate. Retrieved from [\[Link\]](#)

- The Good Scents Company. (n.d.). ethyl 4-methyl hexanoate. Retrieved from [\[Link\]](#)
- MySkinRecipes. (n.d.). Ethyl 4-methyloctanoate. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). **Ethyl 4-methylhexanoate**. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Ethyl-4-methylhexanoic acid. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). US20170267625A1 - Method for producing ethyl 4-methyloctanoate.
- Pandey, R., et al. (2018). Concise asymmetric syntheses of (S)-ethyl 4-methyloctanoate and its acid: aggregation pheromones of rhinoceros beetles of the genus *Oryctes*.
- U.S. Food and Drug Administration. (n.d.). Substances Added to Food. Retrieved from [\[Link\]](#)
- Flavor and Extract Manufacturers Association. (n.d.). METHYL HEXANOATE. Retrieved from [\[Link\]](#)
- Flavor and Extract Manufacturers Association. (2016). GRAS Flavoring Substances 27. Retrieved from [\[Link\]](#)
- Hall, R. L., & Oser, B. L. (1965). GRAS Substances. *Food Technology*, 19(2), 151-197.
- FlavScents. (n.d.). ethyl 4-methyl hexanoate. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Ethyl 4-methylpentanoate. Retrieved from [\[Link\]](#)
- FlavorActiV. (n.d.). Ethyl Hexanoate Flavour Standard for Sensory Training. Retrieved from [\[Link\]](#)
- Li, X., et al. (2014). Evolution of the Aroma Volatiles of Pear Fruits Supplemented with Fatty Acid Metabolic Precursors. *Molecules*, 19(12), 20437–20461.
- Wijaya, C. H., et al. (2005). Biogenesis of Volatile Methyl Esters in Snake Fruit (*Salacca edulis*, Reinw) cv. Pondoh. *Journal of Agricultural and Food Chemistry*, 53(5), 1647–1651.
- Ferreira, V., et al. (2012). Identification of ethyl 2-hydroxy-4-methylpentanoate in red wines, a compound involved in blackberry aroma. *Food Chemistry*, 132(4), 1963–1969.
- Wisutiamonkul, A., et al. (2021). Fruit Volatile Fingerprints Characterized among Four Commercial Cultivars of Thai Durian (*Durio zibethinus*). *Horticulturae*, 7(9), 273.
- Gînscă, R. T., et al. (2024). Analysis of Volatile Flavor Compounds in Four Commercial Beverages Using Static Headspace Gas Chromatography/Mass Spectrometry: A Qualitative

Approach. Applied Sciences, 14(5), 1877.

- JEOL. (n.d.). Integrated Analysis of Fatty Acid Methyl Esters using msFineAnalysis Version 2. Retrieved from [[Link](#)]
- Google Patents. (n.d.). WO2011141923A2 - Improved synthesis of optically pure (s) - 3-cyano-5-methyl-hexanoic acid alkyl ester, an intermediate of (s).
- Ma, X., et al. (2017). Sensory profile of ethyl β -d-glucopyranoside and its contribution to quality of sea buckthorn (*Hippophaë rhamnoides* L.). Food Chemistry, 235, 20-28.
- PubChem. (n.d.). 4-Ethyl-5-methylhexanoic acid. Retrieved from [[Link](#)]
- David, F., et al. (2001). Gas chromatographic quantification of fatty acid methyl esters: flame ionization detection vs. electron impact mass spectrometry. Journal of the American Oil Chemists' Society, 78(11), 1165–1172.
- Szöllősi, R., et al. (2021). Synthesis of Methyl 4,6-Di-O-ethyl- α -d-glucopyranoside-Based Azacrown Ethers and Their Effects in Asymmetric Reactions. Molecules, 26(11), 3233.
- NIST. (n.d.). D-ethyl 4-methylhexanoate. Retrieved from [[Link](#)]
- Wang, Y., et al. (2023). Comparison of the Aroma-Active Compounds and Sensory Characteristics of Different Grades of Light-Flavor Baijiu. Foods, 12(6), 1234.
- Fariello, F., et al. (2018). Statistical Evaluation of 4-ethylphenol and 4-ethylguaiacol Concentrations to Support Sensory Evaluation of "Brett Character". South African Journal of Enology and Viticulture, 39(2), 147-152.

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Sources

- 1. Ethyl 4-methylhexanoate | [lookchem](#) [[lookchem.com](#)]
- 2. [guidechem.com](#) [[guidechem.com](#)]
- 3. ethyl 4-methyl hexanoate [[flavscents.com](#)]
- 4. [nbinno.com](#) [[nbinno.com](#)]

- [5. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [6. ethyl 4-methyl hexanoate, 1561-10-0 \[thegoodscentcompany.com\]](https://thegoodscentcompany.com)
- [7. Evolution of the Aroma Volatiles of Pear Fruits Supplemented with Fatty Acid Metabolic Precursors - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [8. jstage.jst.go.jp \[jstage.jst.go.jp\]](https://jstage.jst.go.jp)
- [9. Ethyl Hexanoate Flavour Standard for Sensory Training | FlavorActiV \[flavoractiv.com\]](https://flavoractiv.com)
- [10. Ethyl 4-methyloctanoate \[myskinrecipes.com\]](https://myskinrecipes.com)
- [11. Identification of ethyl 2-hydroxy-4-methylpentanoate in red wines, a compound involved in blackberry aroma - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [12. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [13. Comparison of the Aroma-Active Compounds and Sensory Characteristics of Different Grades of Light-Flavor Baijiu - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [14. documents.thermofisher.com \[documents.thermofisher.com\]](https://documents.thermofisher.com)
- [15. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [16. femaflavor.org \[femaflavor.org\]](https://femaflavor.org)
- [17. femaflavor.org \[femaflavor.org\]](https://femaflavor.org)
- [18. cir-safety.org \[cir-safety.org\]](https://cir-safety.org)
- [19. cir-safety.org \[cir-safety.org\]](https://cir-safety.org)
- [20. WO2011141923A2 - Improved synthesis of optically pure \(s\) - 3-cyano-5-methyl-hexanoic acid alkyl ester, an intermediate of \(s\)- pregabalin - Google Patents \[patents.google.com\]](https://patents.google.com)
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